

Emprumapimod Hydrochloride: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: *Emprumapimod hydrochloride*

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Abstract

Emprumapimod hydrochloride (formerly known as ARRY-371797 and PF-07265803) is a potent and selective, orally active inhibitor of p38 mitogen-activated protein kinase alpha (p38 α MAPK).[1][2][3] Developed initially for acute inflammatory pain and later investigated for the treatment of LMNA-related dilated cardiomyopathy (DCM), its discovery and development represent a significant case study in targeted kinase inhibition.[1][3][4] This technical guide provides an in-depth overview of the discovery, synthesis, mechanism of action, and clinical evaluation of **Emprumapimod hydrochloride**, tailored for professionals in the field of drug development and research.

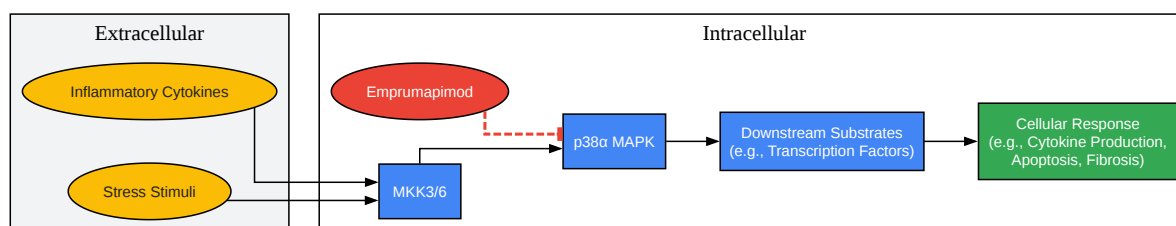
Discovery and Rationale

Emprumapimod was identified as a promising therapeutic agent for conditions driven by inflammation and cellular stress, owing to its specific inhibition of the p38 α MAPK signaling pathway. This pathway is a crucial mediator of inflammatory cytokine production and plays a role in the cellular response to stress. In the context of LMNA-related dilated cardiomyopathy, a rare genetic heart condition, abnormal p38 α MAPK signaling is implicated in the pathogenesis

of the disease. The rationale for the development of Emprumapimod was to mitigate the downstream effects of this aberrant signaling, thereby preventing or reversing the cardiac remodeling and dysfunction characteristic of the disease.

Mechanism of Action: p38 α MAPK Signaling Pathway

Emprumapimod hydrochloride selectively inhibits the activity of p38 α MAPK. This kinase is a key component of a signaling cascade that responds to extracellular stimuli, such as inflammatory cytokines and environmental stress. Upon activation, p38 α MAPK phosphorylates various downstream substrates, including other kinases and transcription factors. This leads to a cellular response that includes the production of pro-inflammatory cytokines like interleukin-6 (IL-6) and tumor necrosis factor-alpha (TNF- α). In dilated cardiomyopathy, particularly that linked to LMNA mutations, this pathway is believed to contribute to cardiomyocyte apoptosis, fibrosis, and contractile dysfunction. By inhibiting p38 α MAPK, Emprumapimod aims to disrupt these pathological processes.



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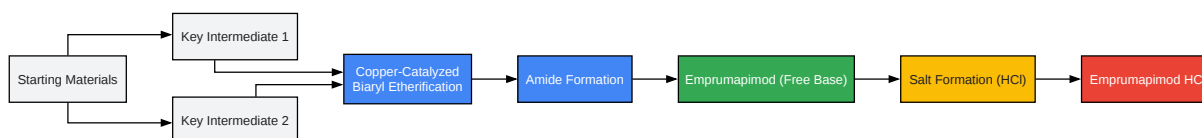
Caption: p38 α MAPK Signaling Pathway and the inhibitory action of Emprumapimod.

Synthesis of Emprumapimod Hydrochloride

The synthesis of Emprumapimod has evolved from its initial discovery phase to a more streamlined process for large-scale manufacturing. A key innovation in the manufacturing synthesis was the strategic use of a copper-catalyzed biaryl ether formation.[4]

Large-Scale Manufacturing Synthesis Workflow

The redesigned synthesis for multi-kilogram production of Emprumapimod focuses on efficiency and scalability. A pivotal step is the copper-catalyzed biaryl etherification, which was moved towards the end of the synthetic sequence. This approach, detailed through high-throughput experimentation and process optimization, ultimately afforded 82 kg of the active pharmaceutical ingredient (API) across three batches.[4]



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Caption: High-level workflow for the large-scale synthesis of **Emprumapimod hydrochloride**.

Quantitative Data Summary

The following tables summarize the key quantitative data gathered from preclinical and clinical studies of Emprumapimod.

Table 1: In Vitro and In Vivo Preclinical Data

Parameter	Value	Cell Line / Animal Model	Conditions
IC50 (IL-6 Production)	100 pM	RPMI-8226 (Human Myeloma)	LPS-induced
IL-6 Inhibition (in vivo)	91%	SCID-beige mice with RPMI-8226 xenografts	30 mg/kg, p.o.
TNF- α Inhibition (in vivo)	95%	SCID-beige mice with RPMI-8226 xenografts	30 mg/kg, p.o.
Tumor Growth Inhibition	72%	RPMI-8226 multiple myeloma xenograft model	30 mg/kg, p.o.
Cardiac Function	Prevention of LV dilatation and deterioration of fractional shortening	LmnaH222P/H222P mice	30 mg/kg, p.o., twice daily for 4 weeks

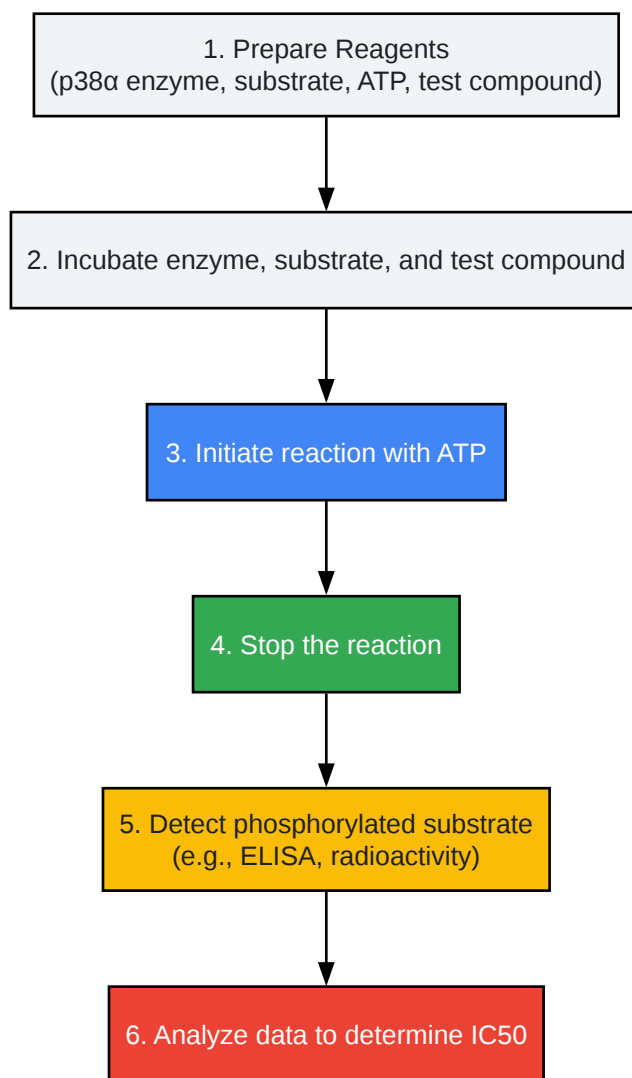
Table 2: Clinical Trial Data (LMNA-related Dilated Cardiomyopathy)

Study Phase & ID	N	Treatment	Primary Outcome	Key Results
Phase 2 (NCT02057341)	12	Emprumapimod (100 or 400 mg twice daily)	Change in 6- minute walk test (6MWT) distance at 12 weeks	Mean increase in 6MWT of 69 m; Median NT- proBNP declined from 1409 to 848 pg/mL at 12 weeks.
Phase 2 Extension (NCT02351856)	8	Emprumapimod	Long-term safety and efficacy	Improvements in functional capacity and heart function maintained over 144 weeks.
Phase 3 (REALM-DCM) (NCT03439514)	77	Emprumapimod (400 mg twice daily) vs. Placebo	Change in 6MWT distance at 24 weeks	Terminated for futility; no significant difference in 6MWT, KCCQ scores, or NT- proBNP between groups.

Experimental Protocols

p38α MAPK Inhibition Assay (General Protocol)

This protocol outlines a general method for assessing the inhibitory activity of a compound like Emprumapimod on p38α MAPK.



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Caption: General workflow for a p38α MAPK inhibition assay.

Methodology:

- Reagent Preparation: Recombinant human p38α MAPK enzyme, a specific substrate (e.g., ATF2), and ATP are prepared in a suitable assay buffer. Serial dilutions of **Emprumapimod hydrochloride** are prepared.
- Incubation: The p38α enzyme, substrate, and varying concentrations of Emprumapimod are pre-incubated in a microplate.
- Reaction Initiation: The kinase reaction is initiated by the addition of ATP.

- **Reaction Termination:** After a defined incubation period, the reaction is stopped, typically by adding a solution containing EDTA.
- **Detection:** The amount of phosphorylated substrate is quantified. This can be achieved through various methods, such as a colorimetric or fluorescent ELISA using a phospho-specific antibody, or by measuring the incorporation of radiolabeled phosphate from [γ - ^{32}P]ATP.
- **Data Analysis:** The percentage of inhibition at each compound concentration is calculated relative to a control without the inhibitor. The IC₅₀ value is then determined by fitting the data to a dose-response curve.

Animal Model of Dilated Cardiomyopathy (General Protocol)

This protocol describes a general approach for evaluating the efficacy of a therapeutic agent in a mouse model of dilated cardiomyopathy.

Methodology:

- **Animal Model:** A suitable animal model that recapitulates the key features of human dilated cardiomyopathy is selected. For LMNA-related DCM, a genetically engineered mouse model, such as the LmnaH222P/H222P mouse, is appropriate.
- **Treatment Administration:** **Emprumapimod hydrochloride** is administered to the treatment group of mice, typically via oral gavage, at a predetermined dose and frequency. A control group receives a vehicle.
- **Monitoring:** The health of the animals is monitored regularly. Key parameters include body weight, activity levels, and signs of distress.
- **Echocardiography:** Cardiac function is assessed non-invasively at baseline and at various time points throughout the study using echocardiography. Parameters measured include left ventricular end-diastolic diameter (LVEDD), left ventricular end-systolic diameter (LVESD), and fractional shortening (FS) or ejection fraction (EF).

- **Histological Analysis:** At the end of the study, hearts are harvested, sectioned, and stained to assess cardiac morphology, fibrosis (e.g., with Masson's trichrome stain), and cardiomyocyte size.
- **Biomarker Analysis:** Blood samples may be collected to measure cardiac biomarkers, such as NT-proBNP.
- **Data Analysis:** Statistical analysis is performed to compare the cardiac function and histological parameters between the treatment and control groups.

Conclusion

Emprumapimod hydrochloride is a well-characterized, selective inhibitor of p38 α MAPK that has undergone extensive preclinical and clinical investigation. While it showed promise in early-phase clinical trials for LMNA-related dilated cardiomyopathy, the Phase 3 REALM-DCM trial was terminated for futility, as it did not demonstrate a significant clinical benefit in this patient population. Despite this outcome, the development of Emprumapimod provides valuable insights into the role of the p38 MAPK pathway in cardiac disease and serves as an important case study for the development of targeted kinase inhibitors. The optimized, large-scale synthesis of Emprumapimod also highlights advances in process chemistry, particularly in the application of copper-catalyzed cross-coupling reactions.

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